

What are the chemical properties of Quinaldic Acid Sodium Salt?

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Compound of Interest

Compound Name: Quinaldic Acid Sodium Salt

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An In-Depth Technical Guide to the Chemical Properties of **Quinaldic Acid Sodium Salt**

Introduction

Quinaldic Acid Sodium Salt, the sodium salt of quinoline-2-carboxylic acid, is a pivotal chemical entity with significant utility across diverse scientific domains. While its parent compound, quinaldic acid, is a known metabolite in the tryptophan degradation pathway, the sodium salt form offers distinct advantages, primarily its enhanced aqueous solubility, which is a critical attribute in pharmaceutical formulation and analytical applications.^{[1][2][3]} This guide, designed for researchers, scientists, and drug development professionals, provides a comprehensive exploration of the core chemical properties of **Quinaldic Acid Sodium Salt**. We will delve into its molecular characteristics, reactivity, analytical methodologies, and the direct implications of these properties on its practical applications, moving beyond a simple recitation of data to explain the causality behind its behavior.

Chapter 1: Molecular Structure and Physicochemical Properties

The utility of a chemical compound is fundamentally dictated by its structure and resulting physicochemical properties. For **Quinaldic Acid Sodium Salt**, these attributes govern its solubility, stability, and suitability as a synthetic precursor.

Molecular Identity and Characteristics

Quinaldic Acid Sodium Salt is an aromatic heterocyclic compound. The molecule consists of a quinoline ring system, where a benzene ring is fused to a pyridine ring, with a sodium carboxylate group substituted at the 2-position.

Property	Data	Source(s)
Synonyms	Sodium quinaldinate, Sodium 2-quinolinecarboxylate	[1][4]
CAS Number	16907-79-2	[1][4]
Molecular Formula	C ₁₀ H ₆ NNaO ₂	[1][4][5]
Molecular Weight	195.15 g/mol	[1][4][5]
Appearance	White to light yellow crystalline powder	[1][6]
Melting Point	>300 °C	[7]

Solubility Profile

A primary reason for utilizing the sodium salt form of quinaldic acid is the significant enhancement of aqueous solubility, a common and effective strategy in drug development to improve bioavailability.[8][9] **Quinaldic Acid Sodium Salt** exhibits excellent solubility in water, a stark contrast to its parent acid which is only moderately soluble.[1][10] It also shows slight solubility in polar organic solvents like methanol and DMSO.[7] This high aqueous solubility is critical for preparing stock solutions for analysis, for use in aqueous reaction media, and for formulations requiring high bioavailability.[1]

pKa and Behavior in Aqueous Solution

The behavior of the salt in solution is best understood through the pKa of its parent acid, quinaldic acid. Quinaldic acid has two key pKa values: a strongly acidic pKa around 1.1-1.2 and a basic pKa for the quinoline nitrogen at approximately 5.22.[11][12]

In solution, the sodium salt fully dissociates. The quinaldate anion will react with water to establish an equilibrium. The pH of the resulting solution will be alkaline due to the hydrolysis of the quinaldate anion, the conjugate base of a weak acid. Understanding these pKa values is

crucial for controlling the pH of solutions to maintain the desired form of the molecule, whether for chelation, reaction, or analytical separation. For instance, acidifying a solution of the sodium salt below a pH of ~ 1.2 will lead to the precipitation of the less soluble free acid.

Hygroscopicity and Storage

The compound is described as hygroscopic, meaning it readily absorbs moisture from the atmosphere.^[7] This property necessitates careful handling and storage to maintain its integrity and ensure accurate weighing for experimental procedures. It is recommended to store **Quinaldic Acid Sodium Salt** in a tightly closed container, preferably in a desiccator or under an inert atmosphere, in a cool, dark place.^{[6][7]}

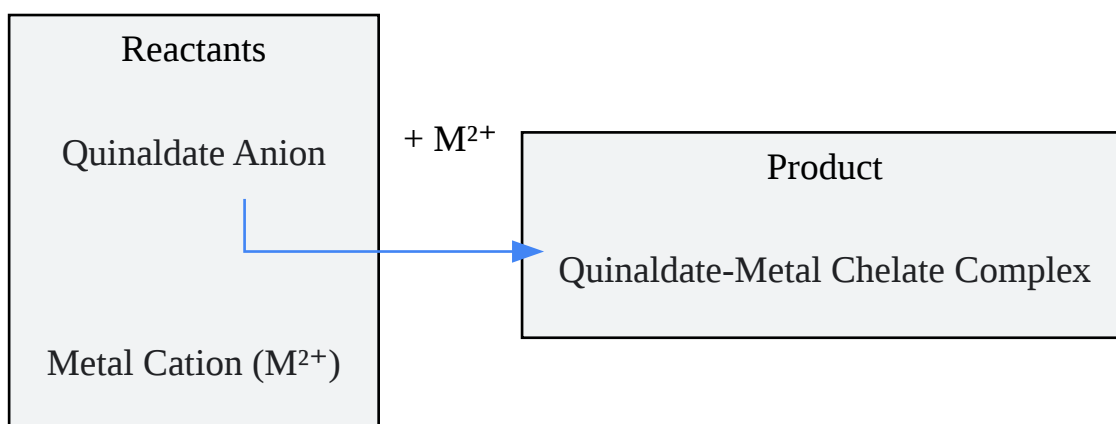
Chapter 2: Reactivity and Mechanistic Insights

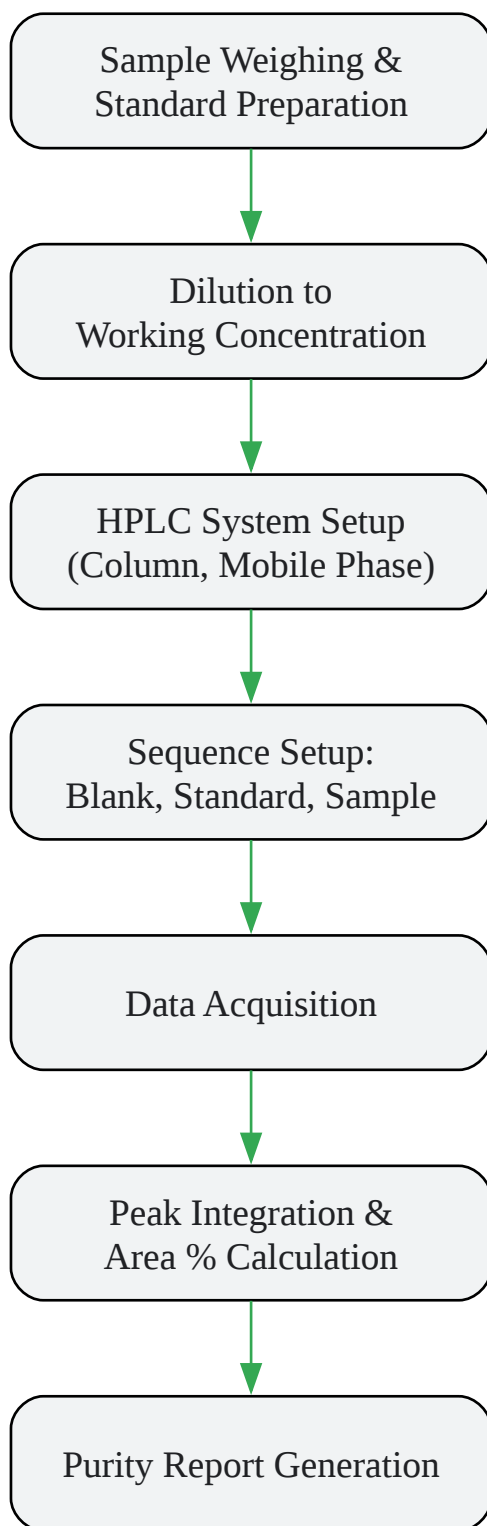
The chemical reactivity of **Quinaldic Acid Sodium Salt** is dominated by the functionalities of the quinaldate anion: the carboxylate group and the aromatic quinoline ring system.

2.1 Chelation and Metal Complex Formation

A hallmark chemical property of quinaldic acid and its salt is the ability to act as a bidentate chelating agent for various metal ions. The nitrogen atom of the quinoline ring and one of the oxygen atoms of the carboxylate group form a stable five-membered ring with metal cations. This property is exploited in analytical chemistry for the gravimetric or spectrophotometric determination of metals like copper (Cu^{2+}), zinc (Zn^{2+}), and uranium (U^{4+}), with which it forms insoluble, often colored, complexes.^{[2][10][12]}

The formation of these stable complexes is the mechanistic basis for its use as a reagent in removing trace metal impurities and in the study of metalloenzymes.





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